

Physical and chemical properties of Ethyl 2-acetylpentanoate

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Compound of Interest

Compound Name: Ethyl 2-acetylpentanoate

Cat. No.: B075429

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An In-depth Technical Guide to Ethyl 2-acetylpentanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Ethyl 2-acetylpentanoate**. The information is curated for professionals in research and development, with a focus on clarity, data presentation, and experimental context.

Core Physical and Chemical Properties

Ethyl 2-acetylpentanoate, also known as ethyl 2-propylacetoacetate, is an organic compound with the molecular formula $C_9H_{16}O_3$.^{[1][2]} It is a derivative of acetoacetic acid and finds utility as an intermediate in various chemical syntheses.^[3]

Physical Properties

The physical characteristics of **Ethyl 2-acetylpentanoate** are summarized in the table below, providing a concise reference for laboratory and research applications.

Property	Value	Source
Molecular Formula	C9H16O3	[1][2]
Molar Mass	172.22 g/mol	[1][2]
Density	0.9661 g/cm ³ (estimate)	[1]
Boiling Point	224 °C (estimate)	[1]
Flash Point	82.4 °C	[1]
Vapor Pressure	0.0934 mmHg at 25°C	[1]
Refractive Index	1.4255 (estimate)	[1]

Chemical Identity

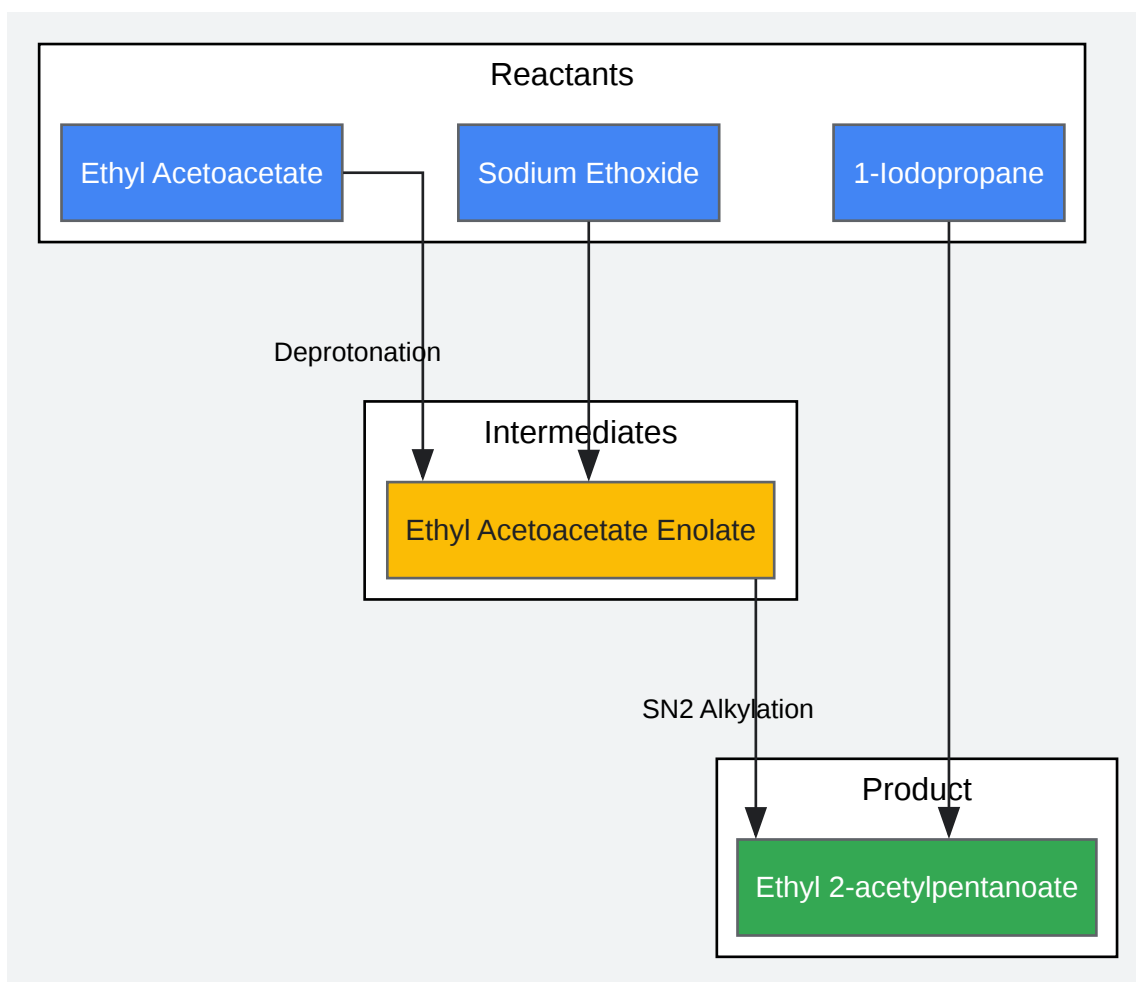
Identifier	Value	Source
CAS Number	1540-28-9	[1][2]
InChIKey	VHOACUZAQKMOEQ-UHFFFAOYSA-N	[2]
SMILES	<chem>CCCC(C(C)=O)C(=O)OCC</chem>	[2]

Synthesis of Ethyl 2-acetylpentanoate

The synthesis of **Ethyl 2-acetylpentanoate** is commonly achieved through the acetoacetic ester synthesis. This method involves the alkylation of an enolate ion derived from ethyl acetoacetate.[4][5][6]

Synthesis Pathway

The following diagram illustrates the general workflow for the synthesis of **Ethyl 2-acetylpentanoate** via the alkylation of ethyl acetoacetate.



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Caption: Synthesis of **Ethyl 2-acetylpentanoate**.

Experimental Protocol: Acetoacetic Ester Synthesis

This section details a plausible experimental methodology for the synthesis of **Ethyl 2-acetylpentanoate**, based on the principles of the acetoacetic ester synthesis.^{[4][5][6]}

Objective: To synthesize **Ethyl 2-acetylpentanoate** by the alkylation of ethyl acetoacetate with a propyl halide.

Materials:

- Ethyl acetoacetate
- Sodium ethoxide

- 1-Iodopropane (or 1-bromopropane)
- Anhydrous ethanol
- Diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- Formation of the Enolate:
 - In a dry round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium ethoxide in anhydrous ethanol under an inert atmosphere (e.g., nitrogen or argon).
 - Cool the solution in an ice bath.
 - Slowly add ethyl acetoacetate to the stirred solution via a dropping funnel. The α -hydrogens of ethyl acetoacetate are acidic and will be deprotonated by the ethoxide base to form the nucleophilic enolate.^{[4][5][6]}
- Alkylation:

- To the enolate solution, add 1-iodopropane dropwise through the dropping funnel. The rate of addition should be controlled to maintain a gentle reflux.
- The enolate ion will act as a nucleophile, attacking the electrophilic carbon of the 1-iodopropane in an SN2 reaction, displacing the iodide ion.[4][5] This step forms the carbon-carbon bond, creating the propyl-substituted β -keto ester.
- After the addition is complete, continue to stir the reaction mixture at room temperature for several hours, or gently heat under reflux to ensure the reaction goes to completion.
- Work-up and Purification:
 - After the reaction is complete, cool the mixture to room temperature.
 - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
 - Transfer the mixture to a separatory funnel and add diethyl ether to extract the organic product.
 - Separate the organic layer and wash it sequentially with water and brine.
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter to remove the drying agent and concentrate the solution using a rotary evaporator to remove the solvent.
 - The crude product can be purified by fractional distillation under reduced pressure to yield pure **Ethyl 2-acetylpentanoate**.

Safety Information

While specific hazard data for **Ethyl 2-acetylpentanoate** is limited, it is prudent to handle it with the care afforded to similar organic esters. Standard laboratory safety protocols should be followed, including the use of personal protective equipment such as safety goggles, gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood. For detailed safety information on related compounds, refer to their respective Safety Data Sheets (SDS).

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